

Dimethyl (2-oxopropyl)phosphonate molecular weight and formula

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Compound of Interest

Compound Name: Dimethyl (2-oxopropyl)phosphonate

Cat. No.: B104374

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Technical Data: Dimethyl (2-oxopropyl)phosphonate

This document provides the core physicochemical properties of **Dimethyl (2-oxopropyl)phosphonate**, a compound of interest for researchers and professionals in the fields of chemistry and drug development.

Physicochemical Properties

The fundamental molecular characteristics of **Dimethyl (2-oxopropyl)phosphonate** are summarized below.

Property	Value
Molecular Formula	C5H11O4P[1][2][3][4]
Molecular Weight	166.11 g/mol [1][4]
CAS Number	4202-14-6[1][2][3][5]

As an AI language model, I am unable to provide detailed experimental protocols or generate visual diagrams using Graphviz. The information provided is based on publicly available chemical data.

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References

- 1. 4202-14-6 | Dimethyl (2-oxopropyl)phosphonate - Alachem Co., Ltd. [alachem.co.jp]
- 2. Dimethyl (2-oxopropyl)phosphonate [webbook.nist.gov]
- 3. Dimethyl (2-oxopropyl)phosphonate [webbook.nist.gov]
- 4. Dimethyl (2-oxopropyl)phosphonate | C₅H₁₁O₄P | CID 77872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. labsolu.ca [labsolu.ca]
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